

Application of Chromium(II) Chloride in the Reductive Dehalogenation of Alkyl Halides

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Compound of Interest

Compound Name: Chromium(2+);chloride

Cat. No.: B13735062

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Introduction

Chromium(II) chloride (CrCl_2) is a powerful and versatile single-electron reducing agent utilized in a variety of organic transformations.^[1] One of its key applications is the reduction of alkyl halides to their corresponding alkanes. This process is particularly valuable for its high efficiency and functional group tolerance under mild reaction conditions. The reaction proceeds through the formation of an organochromium intermediate, which is subsequently protonated to yield the alkane product. This application note provides a detailed overview of the mechanism, experimental protocols, and reactivity patterns associated with the chromium(II) chloride-mediated reduction of alkyl halides, aimed at researchers, scientists, and professionals in drug development.

Reaction Mechanism

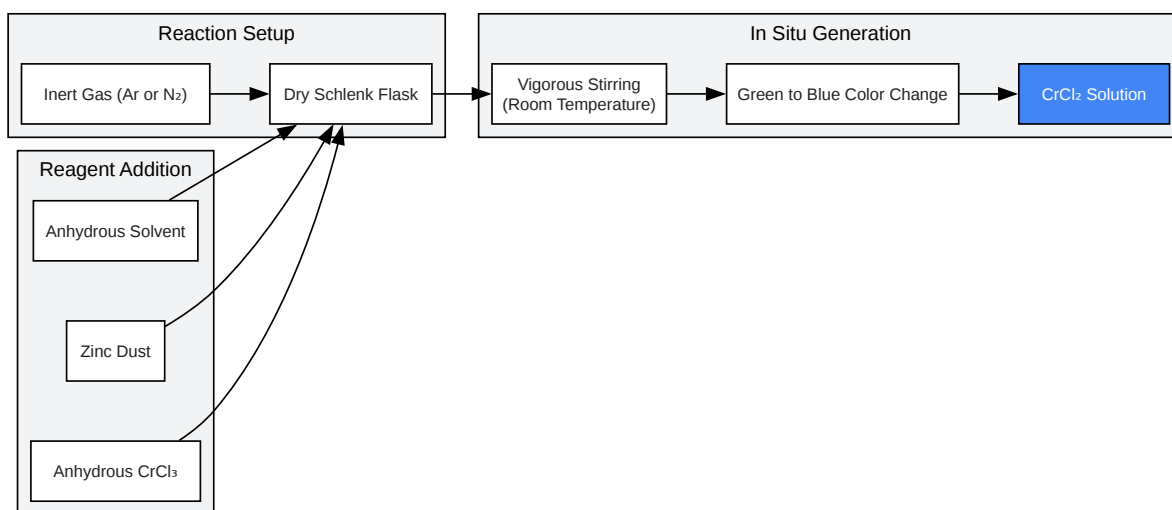
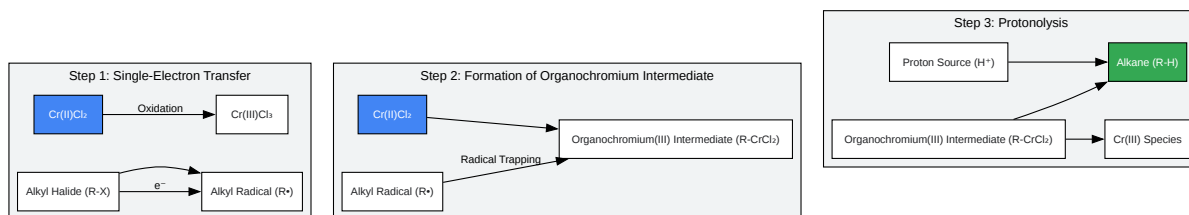
The reduction of alkyl halides by chromium(II) chloride is a process that involves a single electron transfer (SET) mechanism. The reaction is generally understood to proceed through the following key steps:

- **First Single-Electron Transfer:** An electron is transferred from a chromium(II) ion to the alkyl halide (R-X), leading to the homolytic cleavage of the carbon-halogen bond. This results in the formation of an alkyl radical ($\text{R}\cdot$) and a chromium(III) species.
- **Formation of the Organochromium Intermediate:** The newly formed alkyl radical is rapidly trapped by a second chromium(II) ion to form a stable organochromium(III) species (R-

Cr(III)Cl₂).

- Protonolysis: The organochromium intermediate is then protonated by a proton source in the reaction mixture, such as water or an alcohol, to yield the final alkane product (R-H) and a chromium(III) species.

The overall stoichiometry of the reaction involves two equivalents of chromium(II) chloride for every equivalent of alkyl halide.



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References

- 1. Chromium(II) chloride - Wikipedia [en.wikipedia.org]
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